Technical Guide: 2-Hydroxy-5-trifluoromethyl-4-fluorobenzaldehyde

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Compound of Interest	
Compound Name:	*4-Fluoro-2-hydroxy-5-(trifluoromethyl)benzaldehyde*
CAS No.:	*1823917-95-8*
Cat. No.:	*B2444687*

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Nomenclature, Synthesis, and Applications in Medicinal Chemistry

Executive Summary

2-Hydroxy-5-trifluoromethyl-4-fluorobenzaldehyde (CAS: 1823917-95-8) is a highly specialized organofluorine scaffold used primarily as a building block in the synthesis of pharmaceutical intermediates. Its structural uniqueness lies in the synergistic combination of a reactive formyl group, an ortho-hydroxyl group (enabling chelation and heterocycle formation), and a specific fluorination pattern (-F and -CF_3) that modulates metabolic stability and lipophilicity.

This guide provides a comprehensive technical analysis of this compound, moving beyond simple identification to cover retrosynthetic strategies, handling protocols, and its role in modern drug discovery.

Part 1: Nomenclature and Identification (Digital & Chemical Synonyms)

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Accurate identification is critical in automated compound screening and procurement. While the IUPAC name is definitive, the compound is frequently indexed under variations of the salicylaldehyde parent structure.

1.1 Chemical Nomenclature

- Systematic IUPAC Name: **4-Fluoro-2-hydroxy-5-(trifluoromethyl)benzaldehyde**
- Parent Scaffold Name: 4-Fluoro-5-(trifluoromethyl)salicylaldehyde
- Inverted Isomer Description: 5-Trifluoromethyl-4-fluorosalicylaldehyde

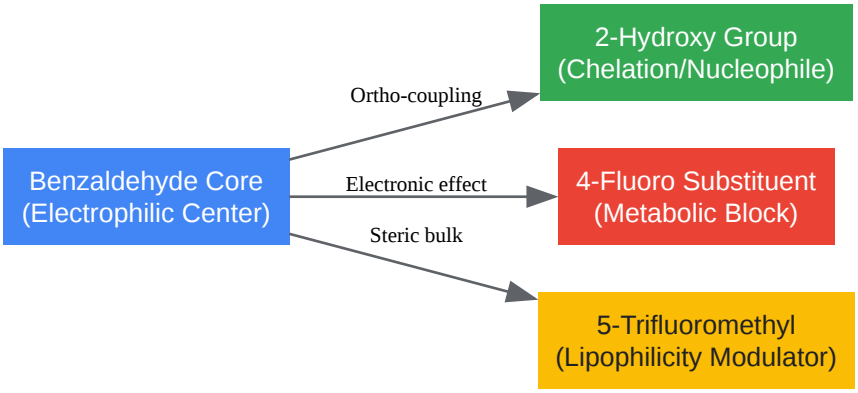
1.2 Digital Identifiers (For Database Integration)

Identifier Type	Value	Utility
CAS Number	1823917-95-8	Primary Registry Key
Molecular Formula	$C_8H_4F_4O_2$	Stoichiometry Verification
Molecular Weight	208.11 g/mol	Mass Spec Confirmation
SMILES	OC1=CC(F)=C(C(F)(F)F)C=C1C=O	Chemoinformatics/Docking
InChIKey	Specific key varies by protonation state in databases	Unique Hash

1.3 Structural Analysis Diagram

The following diagram illustrates the specific regiochemistry that differentiates this molecule from its isomers.

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Figure 1: Functional decomposition of the 4-Fluoro-5-(trifluoromethyl)salicylaldehyde scaffold.

Part 2: Physicochemical Properties & Drug Design Utility[4]

The substitution pattern of this molecule is not arbitrary; it is designed to exploit the "Fluorine Effect" in medicinal chemistry.

- Acidity Modulation (pKa): The electron-withdrawing nature of the -CF_3 (meta to OH) and -F (meta to OH) groups significantly increases the acidity of the phenolic hydroxyl compared to unsubstituted salicylaldehyde. This makes the oxygen a better nucleophile for cyclization reactions.
- Lipophilicity (LogP): The -CF_3 group adds significant hydrophobicity, aiding in membrane permeability (Bioavailability).
- Metabolic Stability: The C-F bond at position 4 blocks metabolic hydroxylation at a typically labile site, extending the half-life of derived drugs.

Part 3: Synthetic Routes & Experimental Protocols

Causality of Method Selection: Direct fluorination of benzaldehydes is non-selective. Therefore, the most reliable synthetic route involves the formylation of the pre-functionalized phenol. We utilize the Duff Reaction or Ortho-Lithiation due to their high regioselectivity for the ortho-position relative to the phenol.

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3.1 Retrosynthetic Analysis

- Target: 2-hydroxy-5-trifluoromethyl-4-fluorobenzaldehyde
- Precursor: 3-Fluoro-4-(trifluoromethyl)phenol
- Reagent: Hexamethylenetetramine (HMTA) in Trifluoroacetic Acid (TFA).

3.2 Detailed Synthesis Protocol (Duff Reaction Variant)

Note: This protocol assumes standard laboratory safety measures (fume hood, PPE) as TFA and fluorinated intermediates are corrosive and toxic.

Step 1: Preparation of the Reaction Mixture

- Charge a dry round-bottom flask with 3-Fluoro-4-(trifluoromethyl)phenol (1.0 eq).
- Add Trifluoroacetic acid (TFA) (10-15 volumes) as the solvent. The acidity of TFA promotes the electrophilic attack.
- Add Hexamethylenetetramine (HMTA) (1.1 - 1.5 eq) in portions at room temperature to prevent uncontrolled exotherm.

Step 2: Cyclization and Hydrolysis

- Heat the mixture to reflux (approx. 70-80°C) for 4–12 hours. Monitor via TLC or LC-MS for the consumption of the phenol.
- Mechanism: The HMTA forms an iminium ion intermediate ortho to the hydroxyl group.
- Cool the reaction mixture to room temperature.
- Quench by pouring into ice-cold 4N Hydrochloric Acid (HCl). Stir vigorously for 1 hour. This hydrolyzes the iminium intermediate into the aldehyde.

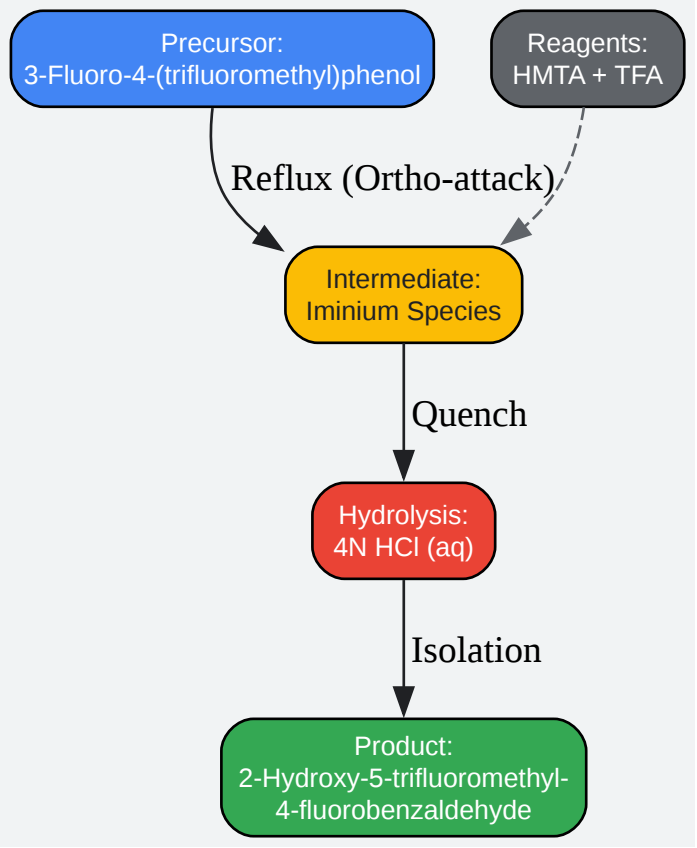
Step 3: Isolation and Purification

- Extract the aqueous layer with Ethyl Acetate (3x).

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- Wash combined organics with Brine, then dry over anhydrous Na_2SO_4.
- Concentrate in vacuo.
- Purification: Recrystallize from Hexane/Ethyl Acetate or perform Flash Column Chromatography (SiO_2, 0-10% EtOAc in Hexanes). The aldehyde typically elutes before the starting phenol due to intramolecular hydrogen bonding.

3.3 Synthesis Workflow Diagram



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Figure 2: Duff reaction pathway for the regioselective synthesis of the target aldehyde.

Part 4: Reactivity & Applications[5][6]

The versatility of 2-hydroxy-5-trifluoromethyl-4-fluorobenzaldehyde stems from its bifunctionality. It serves as a "linchpin" in heterocycle synthesis.

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4.1 Schiff Base Ligands (Coordination Chemistry)

The aldehyde condenses readily with primary amines (anilines, hydrazides) to form Schiff bases (imines).

- Reaction: Aldehyde + $R\text{-}NH_2$ → Imine + H_2O.
- Utility: The ortho-hydroxyl group allows the formation of stable N,O-bidentate chelate rings with transition metals (Cu, Zn, Ni), often used as catalysts or antimicrobial agents.

4.2 Coumarin Synthesis (Perkin Reaction)

Reaction with acetic anhydride and sodium acetate yields 3-substituted coumarins.

- Mechanism: Perkin condensation followed by intramolecular esterification.
- Relevance: Coumarins are privileged scaffolds in anti-coagulant and anti-cancer drug discovery. The 6-fluoro-7-trifluoromethyl substitution pattern (derived from this aldehyde) is rare and valuable for IP generation.

4.3 Chromone/Flavonoid Synthesis

Condensation with acetophenones via Claisen-Schmidt reaction, followed by oxidative cyclization, yields fluorinated flavonoids, which are potent antioxidants and kinase inhibitors.

Part 5: Safety and Handling (MSDS Summary)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2-8°C. Aldehydes are prone to oxidation to the corresponding benzoic acid upon air exposure.
- Incompatibility: Strong oxidizing agents and strong bases.

References

- ChemicalBook. (2023). **4-Fluoro-2-hydroxy-5-(trifluoromethyl)benzaldehyde** - CAS 1823917-95-8. Retrieved from

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- Sigma-Aldrich. (n.d.). Duff Reaction Protocol for Salicylaldehyde Synthesis. Retrieved from
- PubChem. (2025). Compound Summary: 4-Fluoro-3-(trifluoromethyl)phenol (Precursor).[1] Retrieved from
- ResearchGate. (2019). Hexamethylenetetramine: A Versatile Reagent in Organic Synthesis. Retrieved from

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